

# PIKfyve-IN-2 versus apilimod potency and specificity in cellular assays

Author: Smolecule Technical Support Team. Date: February 2026

**Compound Focus: PIKfyve-IN-2**

Cat. No.: S12861126

Get Quote

## Data Summary for Apilimod

The table below consolidates the key quantitative data available for Apilimod from the search results.

Assay Type	Reported Potency (IC <sub>50</sub> /EC <sub>50</sub> )	Experimental Context	Source
In vitro enzyme assay	IC <sub>50</sub> = 14 nM	Inhibition of PtdIns(3,5)P <sub>2</sub> synthesis	[1]
Cellular anti-proliferative	IC <sub>50</sub> ~ 20-200 nM	Range across sensitive B-cell non-Hodgkin lymphoma (B-NHL) cell lines	[2]
Antiviral (SARS-CoV-2)	EC <sub>50</sub> < 6.9 nM	Inhibition of various SARS-CoV-2 variants in Vero E6 cells	[3]
Cellular functional assay	IC <sub>50</sub> = 16 nM	Inhibition of IL-12p70 production in human PBMCs	[4]

## Detailed Experimental Context

The data in the table above comes from several key studies that also provide important methodological details.

- **Mechanism of Action:** Apilimod is a potent and selective inhibitor of the lipid kinase PIKfyve. It powerfully inhibits the synthesis of both **PtdIns(3,5)P<sub>2</sub>** and **PtdIns5P**, which are crucial for lysosomal function and endomembrane homeostasis [1]. Inhibition leads to a characteristic cellular phenotype of **cytoplasmic vacuolation** and disrupts lysosomal function, which is a key component of its cytotoxicity in certain cancers [1] [2].
- **Cellular Potency and Specificity:** The identification of Apilimod and its characterization involved several techniques that confirm its on-target activity:
  - **Target Engagement:** Cellular Thermal Shift Assay (CETSA) confirmed direct binding to the PIKfyve protein [5].
  - **Functional Consequences:** Treatment with Apilimod led to a rapid, time-dependent decrease in cellular PtdIns(3,5)P<sub>2</sub> and PtdIns5P levels, confirming functional inhibition in cells [5] [1].
  - **Genetic Resistance:** A point mutation (M1021I) in the PIKfyve kinase domain was identified that confers resistance to Apilimod, providing strong genetic evidence that PIKfyve is its primary cellular target [2].

## How PIKfyve Inhibitors Are Evaluated

Although direct data for **PIKfyve-IN-2** is unavailable, the literature describes established orthogonal assay systems used to qualify PIKfyve inhibitors. These methods are crucial for assessing both potency and specificity [4]. The general workflow and key cellular consequences of PIKfyve inhibition can be summarized as follows, which may serve as a reference for your own experimental comparisons:

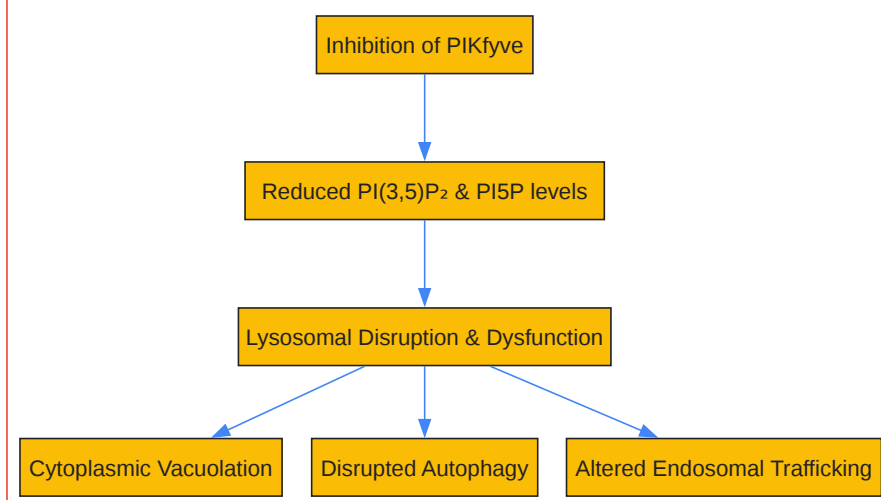
## Orthogonal Assay Systems for PIKfyve Inhibitors

**Biochemical Enzyme Assay**  
Measures conversion of PI(3)P to PI(3,5)P<sub>2</sub>  
by purified PIKfyve

**Cellular Target Engagement**  
e.g., Cellular Thermal Shift Assay (CETSA)  
Confirms direct binding in cells

**Functional Cell-based Assay**  
Measures inhibition of IL-12p70 production  
in stimulated immune cells

## Cellular Consequences of PIKfyve Inhibition



[Click to download full resolution via product page](#)

## Suggestions for Finding Missing Data

To complete your comparison guide for **PIKfyve-IN-2**, I suggest you:

- **Consult specialized databases:** Search chemical vendor sites (e.g., MedChemExpress, Selleckchem, Tocris) that often provide detailed protocol data and citations for research chemicals like **PIKfyve-IN-2**.
- **Perform a literature search:** Use platforms like PubMed and Google Scholar with the specific query "**PIKfyve-IN-2**" to find primary research articles that may have used this compound.
- **Review patent filings:** The synthesis and initial biological data for such compounds are sometimes disclosed in patent applications, which can be a source of comparative information.

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. , a candidate anticancer therapeutic, arrests not... | PLOS One Apilimod [journals.plos.org]
2. Identification of apilimod as a first-in-class PIKfyve kinase ... [pmc.ncbi.nlm.nih.gov]
3. inhibitors against SARS-CoV- PIKfyve and its variants including... 2 [nature.com]
4. Development of Three Orthogonal Assays Suitable for the... [pubmed.ncbi.nlm.nih.gov]
5. Targeting PIKfyve-driven lipid metabolism in pancreatic ... [nature.com]

To cite this document: Smolecule. [PIKfyve-IN-2 versus apilimod potency and specificity in cellular assays]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b12861126#pikfyve-in-2-versus-apilimod-potency-and-specificity-in-cellular-assays>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)